

Stability of CGP 55845 in DMSO at room temperature

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Compound of Interest

Compound Name: CGP 65015

Cat. No.: B15623933

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Technical Support Center: CGP 55845

Welcome to the technical support center for CGP 55845. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive information and troubleshooting guides for the effective use of CGP 55845 in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for CGP 55845 in DMSO?

A1: For optimal stability, stock solutions of CGP 55845 in DMSO should be stored under the following conditions:

- Short-term storage: Up to one month at -20°C.[\[1\]](#)[\[2\]](#)
- Long-term storage: Up to six months at -80°C.[\[1\]](#)[\[2\]](#)

It is also recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles. While CGP 55845 is stable for shipping at ambient temperatures, long-term storage at room temperature is not advised.

Q2: Is there quantitative data available on the stability of CGP 55845 in DMSO at room temperature?

A2: Currently, there is no publicly available quantitative data from forced degradation or long-term stability studies specifically for CGP 55845 in DMSO at room temperature. General studies on large compound libraries in DMSO suggest that degradation can occur over time at ambient temperatures. Therefore, adherence to the recommended storage conditions is crucial to ensure the integrity of the compound for reproducible experimental results.

Q3: What is the mechanism of action of CGP 55845?

A3: CGP 55845 is a potent and selective antagonist of the GABA B receptor.[3] It functions by blocking the binding of the endogenous ligand, GABA, to the receptor, thereby inhibiting its downstream signaling pathways. This leads to a reduction in the inhibition of adenylyl cyclase and modulation of ion channel activity, ultimately affecting neurotransmitter release.

Q4: My CGP 55845 in DMSO solution appears cloudy or has precipitates. What should I do?

A4: Cloudiness or precipitation can occur for several reasons. Please refer to the troubleshooting guide below for a systematic approach to resolving this issue. Common causes include the concentration exceeding the solubility limit or the absorption of water by DMSO. Gentle warming and vortexing may help to redissolve the compound.

Stability of CGP 55845 in DMSO

While specific quantitative stability data at room temperature is not available, the following table summarizes the qualitative stability and recommended storage conditions based on supplier information.

Storage Condition	Duration	Recommendation	Source
Room Temperature	Short-term (Shipping)	Stable	[2]
Room Temperature	Long-term	Not Recommended	General Best Practice
-20°C	Up to 1 month	Recommended for short-term storage	[1] [2]
-80°C	Up to 6 months	Recommended for long-term storage	[1] [2]

Experimental Protocols

Protocol for Assessing the Stability of CGP 55845 in DMSO

This protocol outlines a general procedure for determining the stability of CGP 55845 in a DMSO stock solution using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS).

Materials:

- CGP 55845 hydrochloride
- Anhydrous DMSO ($\geq 99.9\%$ purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (LC-MS grade)
- Internal standard (a stable compound with similar chromatographic properties)
- Autosampler vials

Equipment:

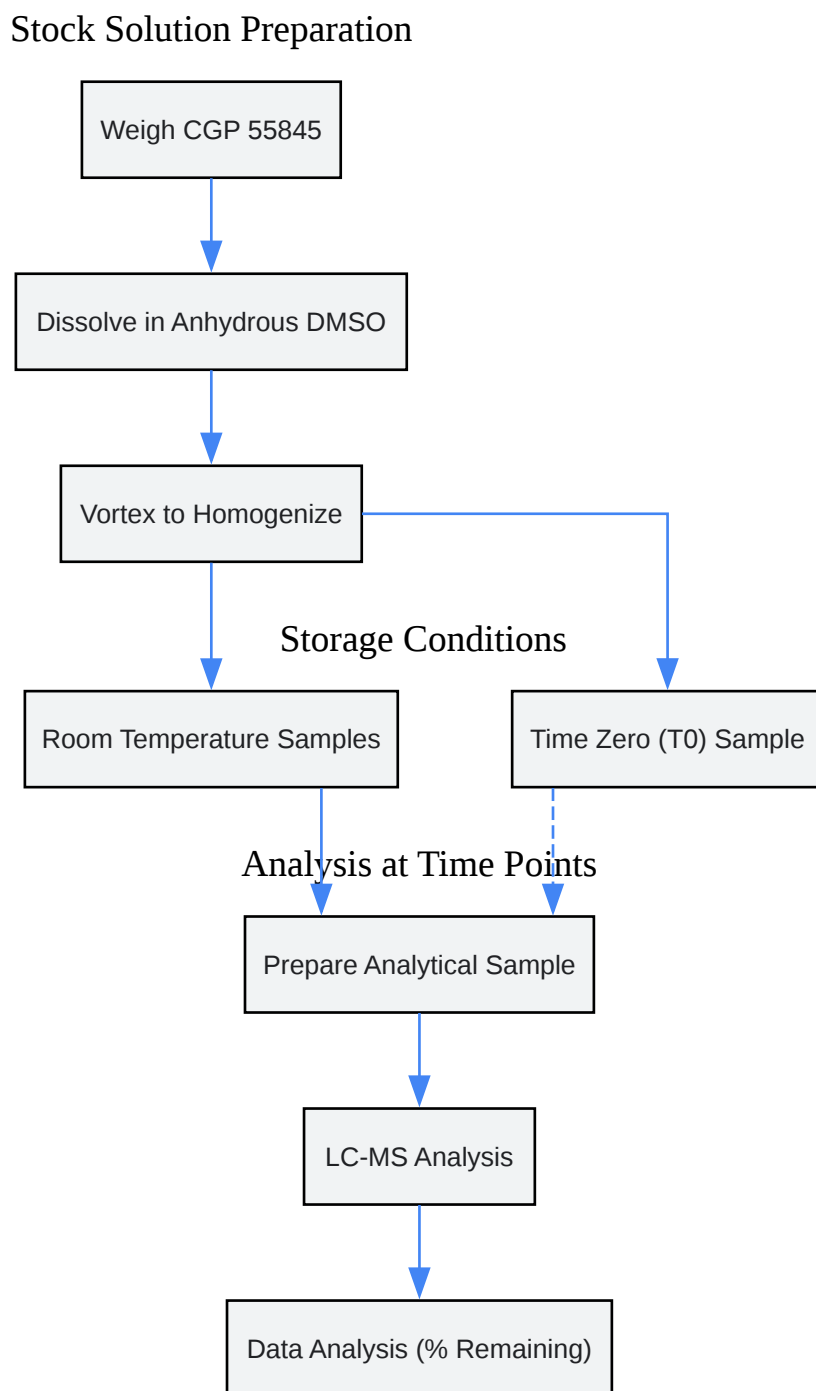
- Analytical balance
- Vortex mixer
- Calibrated pipettes
- HPLC system coupled to a Mass Spectrometer (LC-MS)

Procedure:

- Preparation of Stock Solutions:
 - CGP 55845 Stock (10 mM): Accurately weigh the required amount of CGP 55845 and dissolve it in anhydrous DMSO to a final concentration of 10 mM. Vortex thoroughly to ensure complete dissolution.
 - Internal Standard (IS) Stock (1 mM): Prepare a 1 mM stock solution of the chosen internal standard in DMSO.
- Sample Preparation for Stability Study:
 - Time Zero (T_0) Sample: Mix 10 μ L of the 10 mM CGP 55845 stock, 10 μ L of the 1 mM IS stock, and 980 μ L of 50:50 acetonitrile/water. This will be your reference sample.
 - Room Temperature Samples: Aliquot the 10 mM CGP 55845 stock solution into several autosampler vials and leave them at room temperature (20-25°C).
- Time-Point Analysis:
 - At designated time points (e.g., 0, 24, 48, 72 hours, 1 week, 2 weeks, 1 month), take one of the room temperature sample vials.
 - Prepare the sample for analysis by mixing 10 μ L of the aged CGP 55845 stock, 10 μ L of the 1 mM IS stock, and 980 μ L of 50:50 acetonitrile/water.
- LC-MS Analysis:

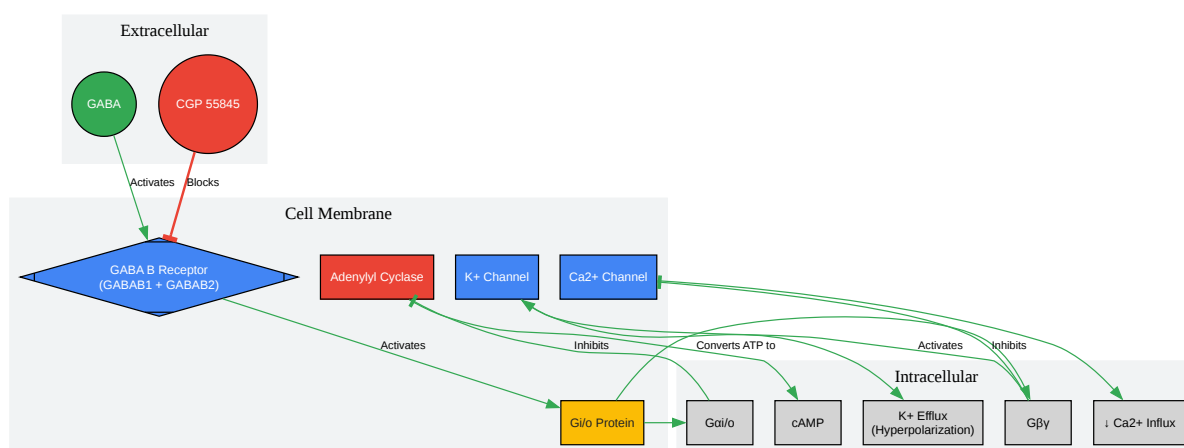
- Analyze the T_0 and time-point samples using a validated LC-MS method capable of separating CGP 55845 from potential degradants and the internal standard.
- Data Analysis:
 - Determine the peak areas of CGP 55845 and the internal standard in the chromatograms for each time point.
 - Calculate the peak area ratio: $\text{Ratio} = \text{Peak Area of CGP 55845} / \text{Peak Area of Internal Standard}$.
 - Calculate the percentage of CGP 55845 remaining at each time point relative to the T_0 sample: $\% \text{ Remaining} = (\text{Ratio at Time X} / \text{Ratio at } T_0) * 100$.

Visualizations



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Caption: Experimental workflow for assessing the stability of CGP 55845 in DMSO.



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Caption: Signaling pathway of the GABA B receptor and the antagonistic action of CGP 55845.

Troubleshooting Guide

Issue	Possible Cause(s)	Troubleshooting Steps
Inconsistent experimental results	1. Degradation of CGP 55845: Improper storage of the DMSO stock solution. 2. Inaccurate concentration: Pipetting errors or incomplete dissolution.	1. Prepare a fresh stock solution of CGP 55845 in anhydrous DMSO. Aliquot and store at -80°C. 2. Ensure the compound is fully dissolved by vortexing and, if necessary, gentle warming. Use calibrated pipettes.
Precipitation in DMSO stock	1. Concentration exceeds solubility limit. 2. Water absorption by DMSO: DMSO is hygroscopic.	1. Prepare a more dilute stock solution. 2. Use fresh, anhydrous DMSO from a sealed container. Minimize exposure of the stock solution to air.
Low or no biological activity	1. Compound degradation. 2. Incorrect final concentration in assay. 3. Precipitation in aqueous assay buffer.	1. Verify the integrity of the stock solution (see above). 2. Double-check all dilution calculations. 3. When diluting the DMSO stock into aqueous buffer, ensure rapid mixing. Consider serial dilutions to minimize precipitation.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. [rndsystems.com](https://www.rndsystems.com) [rndsystems.com]

- [3. CGP 55845 hydrochloride | GABAB Receptors | Tocris Bioscience \[tocris.com\]](#)
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